

Personal protective equipment for handling 2,3-Dihydroxynaphthalene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dihydroxynaphthalene

Cat. No.: B165439

[Get Quote](#)

Essential Safety and Handling Guide for 2,3-Dihydroxynaphthalene

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2,3-Dihydroxynaphthalene** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identification and Hazards

| Property | Value | Reference |
|----------------------------|---|---|
| CAS Number | 92-44-4 | [1] [2] |
| Molecular Formula | C ₁₀ H ₈ O ₂ | [3] [4] [5] |
| Molecular Weight | 160.17 g/mol | [6] |
| Appearance | Off-white to reddish-white powder, crystals, or crystalline powder. [4] [5] [7] | |
| GHS Hazard Classifications | Acute toxicity, oral (Category 4), Skin irritation (Category 2), Serious eye damage/eye irritation (Category 1/2), Specific target organ toxicity — single exposure (Category 3), May cause respiratory irritation. [1] [6] [8] | |
| Signal Word | Danger or Warning | [1] [8] |
| Hazard Statements | Harmful if swallowed. Causes skin irritation. Causes serious eye damage/irritation. May cause respiratory irritation. [1] [6] [8] [9] [10] | |

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to prevent exposure.

| Protection Type | Specifications | Citations |
|------------------------|---|-------------|
| Eye/Face Protection | Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards. A face shield may also be necessary. | [8][11] |
| Skin Protection | Wear fire/flame resistant and impervious clothing. Handle with chemical-impermeable gloves that have been inspected prior to use. Contaminated leather items should be destroyed. | [8][10][11] |
| Respiratory Protection | If exposure limits are exceeded or irritation is experienced, use a full-face respirator. A dust mask of type N95 (US) is recommended. | [8] |

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure the work area is well-ventilated, and an eyewash station and safety shower are readily accessible.[11]
 - Read the Safety Data Sheet (SDS) thoroughly before starting any work.
 - Wear all required PPE as specified in the table above.[8]
- Handling:
 - Avoid the formation of dust and aerosols.[8] Use non-sparking tools.[8]
 - Weigh and handle the substance in a designated area, such as a chemical fume hood.

- Avoid all personal contact, including inhalation.[[10](#)]
- Do not eat, drink, or smoke in the handling area.[[1](#)][[10](#)]
- Keep the container tightly closed when not in use.[[8](#)][[10](#)]
- Storage:
 - Store in a cool, dry, and well-ventilated place.[[8](#)][[10](#)]
 - Keep containers securely sealed and protected from physical damage.[[10](#)]
 - Store away from incompatible materials such as strong bases, acid anhydrides, acid chlorides, and oxidizing agents.[[3](#)][[4](#)]
 - The substance is air and light-sensitive; store under argon or an inert gas.[[3](#)][[10](#)]

Emergency and First Aid Measures

Immediate action is crucial in case of accidental exposure.

| Exposure Route | First Aid Procedure | Citations |
|----------------|---|---------------|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and seek immediate medical attention. | [4][8][9] |
| Skin Contact | Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation occurs. | [8][9][10] |
| Eye Contact | Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, holding the eyelids apart. Remove contact lenses if present and easy to do. Seek immediate medical attention. | [1][8][9][10] |
| Ingestion | Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor if you feel unwell. | [3][9] |

Disposal Plan

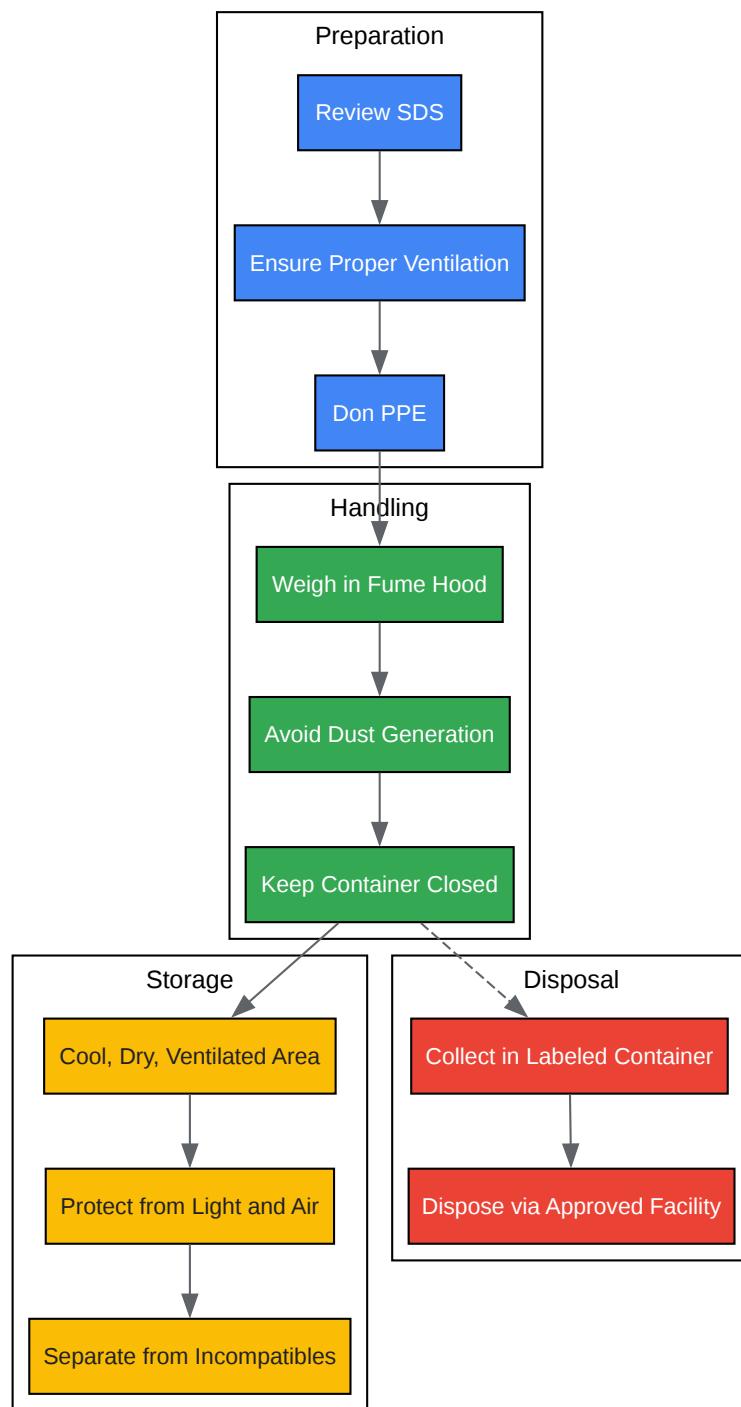
- Waste Collection:
 - Collect waste material in a suitable, labeled, and closed container.[8]
 - Contaminated materials, including PPE, should be treated as hazardous waste.

- Disposal Method:

- Dispose of contents and container to an approved waste disposal plant in accordance with all local, state, and federal regulations.[\[1\]](#)[\[3\]](#)[\[8\]](#) Do not allow the chemical to enter drains.
[\[8\]](#)

Experimental Workflow for Safe Handling

Workflow for Safe Handling of 2,3-Dihydroxynaphthalene

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. calpaclab.com [calpaclab.com]
- 3. fishersci.com [fishersci.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. A11307.30 [thermofisher.com]
- 6. 2,3-Dihydroxynaphthalene | C10H8O2 | CID 7091 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 2,3-Dihydroxynaphthalene | 92-44-4 [chemicalbook.com]
- 8. echemi.com [echemi.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 11. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2,3-Dihydroxynaphthalene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b165439#personal-protective-equipment-for-handling-2-3-dihydroxynaphthalene>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com